

Technical Guide: Hydrogen Bonding Patterns in Cycloheptyloxalamide Structures

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Compound of Interest

Compound Name: *N1-(2-cyanophenyl)-N2-cycloheptyloxalamide*

CAS No.: 898355-86-7

Cat. No.: B2643878

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Executive Summary

Cycloheptyloxalamide derivatives represent a distinct class of supramolecular synthons where the rigid, planar oxalamide core acts as a hydrogen-bonding generator, while the flexible cycloheptyl rings provide steric bulk and lipophilicity. Unlike their cyclohexyl counterparts, the odd-numbered seven-membered rings introduce unique conformational degrees of freedom (twist-chair/twist-boat) that influence packing efficiency.

This guide details the structural hierarchy of these molecules, moving from the primary trans-trans planar conformation to the formation of 1D hydrogen-bonded tapes, and finally to the 3D fibrillar networks responsible for organogelation.

Chemical Architecture & Conformation[1]

The Oxalamide Core

The central feature of N,N'-dicycloheptyloxalamide is the oxalamide bridge ($-\text{NH}-\text{CO}-\text{CO}-\text{NH}-$). In the solid state and in self-assembled aggregates, this unit predominantly adopts the s-

trans, s-trans conformation.

- **Planarity:** The N–C–C–N backbone is nearly planar due to the conjugation between the amide nitrogens and the adjacent carbonyls. This planarity is critical as it pre-organizes the molecule for directional hydrogen bonding.
- **Dipole Minimization:** The trans arrangement opposes the two carbonyl dipoles, stabilizing the monomeric unit before assembly.

The Cycloheptyl Steric Influence

The cycloheptyl group distinguishes this structure from the more common cyclohexyl derivatives.

- **Ring Conformation:** While cyclohexane chairs are rigid, cycloheptane rings rapidly interconvert between twist-chair and twist-boat conformers ().
- **Packing Disruption:** The conformational mobility and the "odd" symmetry of the 7-membered ring prevent the tight, crystalline close-packing seen in linear alkyl derivatives. This "frustrated packing" is a key driver for gelation, as it favors the formation of entangled fibers over macroscopic single crystals.

Hydrogen Bonding Networks

The self-assembly of cycloheptyloxalamide is governed by a hierarchical hydrogen-bonding model.

Primary Motif: The Bifurcated Intermolecular Tape

The dominant interaction is the intermolecular hydrogen bond between the amide proton (donor) of one molecule and the carbonyl oxygen (acceptor) of an adjacent molecule.

- **Dual Donor/Acceptor:** The oxalamide core has two donors () and two acceptors ().

- R2,2(10) Synthon: This arrangement forms a classic supramolecular motif described by graph set notation as

(though strictly this refers to a dimer ring; in the infinite chain, it forms a "ladder" or "tape").

- Directionality: These bonds propagate linearly, creating 1D supramolecular tapes.

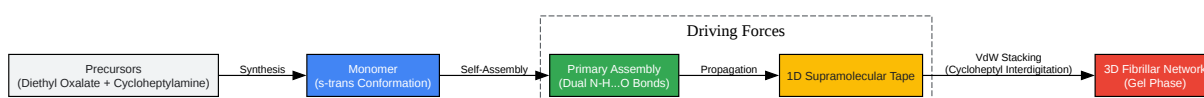
Secondary Interactions: Van der Waals Stacking

While H-bonds drive the 1D growth, the 3D assembly is stabilized by London dispersion forces between the lipophilic cycloheptyl rings.

- Inter-tape Locking: The cycloheptyl rings of adjacent tapes interdigitate. The "rough" surface of the cycloheptyl ring (due to its puckering) creates a friction-like engagement that stabilizes the fibers.

Visualization of the Assembly Logic

The following diagram illustrates the transition from molecular precursors to the supramolecular network.



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Figure 1: Logical flow of cycloheptyloxalamide hierarchical self-assembly from synthesis to gelation.

Experimental Characterization Protocols

To validate the presence of these H-bonding patterns, a multi-modal approach is required.

X-Ray Crystallography (Single Crystal)

- Objective: Direct visualization of the H-bond length and angles.
- Expected Metrics:
 - $r_{\text{H-bond}}$ (Indicative of strong H-bonds).
 - θ (Near linearity implies high directionality).
- Protocol Note: Growing single crystals of cycloheptyl derivatives can be difficult due to gelation. Use slow evaporation from a polar/non-polar solvent mix (e.g., Methanol/Toluene).

FTIR Spectroscopy (Solid State vs. Solution)

FTIR is the rapid-check method for H-bonding aggregation.

- Amide A (N-H Stretch):
 - Free (Dilute CHCl_3):
 - H-Bonded (Gel/Solid):
(Significant redshift indicates strong aggregation).
- Amide I (C=O Stretch):
 - Free:
 - H-Bonded:
(Shift to lower wavenumber confirms carbonyl participation in H-bonding).

Variable Temperature NMR (VT-NMR)

- Objective: Assess H-bond stability.
- Method: Monitor the chemical shift (

) of the amide proton (-NH) in

or

while heating (298K to 343K).

- Interpretation:

- Low

(< 3 ppb/K): Indicates intramolecular H-bonding or very stable aggregates (solvent shielded).

- High

(> 5 ppb/K): Indicates breaking of intermolecular H-bonds or solvent exposure.

- For Cycloheptyloxalamide: Expect intermediate values in non-polar solvents, confirming intermolecular aggregation that "melts" at higher temperatures.

Synthesis & Gelation Protocol

Synthesis of N,N'-Dicycloheptyloxalamide

This protocol ensures high purity, essential for reproducible supramolecular behavior.

- Reagents: Diethyl oxalate (1.0 eq), Cycloheptylamine (2.2 eq), Ethanol (Solvent).
- Procedure:
 - Dissolve diethyl oxalate in absolute ethanol.
 - Add cycloheptylamine dropwise at

(Exothermic reaction).
 - Stir at Room Temperature (RT) for 4 hours. The product will precipitate as a white solid.
 - Purification: Filter and wash extensively with cold ethanol. Recrystallize from DMF/Ethanol if necessary.

- Yield: Typically

.

Gelation Test (Inversion Method)

- Preparation: Place 10 mg of the synthesized compound in a vial.
- Solvent: Add 1.0 mL of Toluene or Xylene.
- Activation: Heat the closed vial until the solid dissolves (clear solution).
- Cooling: Allow to cool to RT undisturbed.
- Validation: Invert the vial. If the material does not flow, it is a stable organogel.

Data Summary Table

Parameter	Value / Characteristic	Significance
Core Conformation	s-trans, s-trans	Maximizes dipole opposition; enables linear tape formation.
H-Bond Motif	Intermolecular Dual N-H...O	Forms the backbone of the supramolecular polymer. [1]
N...O Distance	Å	Strong hydrogen bond classification.
Ring Conformation	Twist-Chair (Cycloheptyl)	Provides steric bulk; prevents macro-crystallization; promotes fiber entanglement.
FTIR Shift (Amide A)		Indicates transition from free monomer to aggregated tape.
Primary Application	Low Molecular Weight Gelator (LMWG)	Used for thickening organic solvents or drug delivery matrices.

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